

Application Notes and Protocols: 2-Ethylhexyl Lactate in Industrial Cleaning and Degreasing

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Compound of Interest

Compound Name: 2-Ethylhexyl lactate

Cat. No.: B1195652

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These application notes provide a comprehensive overview of **2-Ethylhexyl lactate**, a versatile and environmentally friendly solvent, for use in a variety of industrial cleaning and degreasing applications. This document outlines its key physicochemical properties, solvency characteristics, and provides detailed protocols for its evaluation and use in formulations for metal cleaning, ink removal, and general degreasing.

Introduction to 2-Ethylhexyl Lactate

2-Ethylhexyl lactate is a high-performance, biodegradable solvent derived from natural lactic acid.^[1] It is a clear, colorless to pale yellow liquid with a mild odor.^[2] Recognized as a "green solvent," it offers a safer and more sustainable alternative to traditional petroleum-based and halogenated solvents.^[1] Its key attributes include excellent solvency power, a high flash point, low volatility, and low toxicity, making it suitable for a wide range of industrial applications, including metal cleaning, ink removal, and general degreasing.^{[2][3]}

Physicochemical and Solvency Properties

A summary of the key physical and solvency properties of **2-Ethylhexyl lactate** is provided in the tables below. This data is essential for formulating effective cleaning solutions and for understanding the solvent's behavior in different applications.

Table 1: Physical Properties of **2-Ethylhexyl lactate**

Property	Value	Reference
Molecular Formula	C ₁₁ H ₂₂ O ₃	[4][5]
Molecular Weight	202.29 g/mol	[4][5]
Appearance	Colorless to pale yellow liquid	[2]
Odor	Mild, characteristic	[2]
Boiling Point	97-98 °C @ 3 Torr	[6]
Flash Point	99.2 °C	[7]
Density	0.9399 g/cm ³ @ 20 °C	[6]
Water Solubility	429 mg/L @ 20 °C	

Table 2: Solvency and Performance Characteristics of Lactate Esters

Note: Specific Kauri-Butanol values and Hansen Solubility Parameters for **2-Ethylhexyl lactate** are not readily available in public literature. The data for Ethyl Lactate, a closely related and well-studied lactate ester, is provided below as a reference point for formulation development. Lactate esters, in general, are known for their excellent solvency power.[1][3]

Parameter	Ethyl Lactate (for reference)	Significance in Cleaning Formulations
Kauri-Butanol (Kb) Value	~78	A higher Kb value indicates a stronger ability to dissolve non-polar soils like oils and greases.
Hansen Solubility Parameters (MPa ^{1/2})	These parameters predict the solubility of a material in a solvent. A closer match between the HSP of the solvent and the soil leads to better cleaning performance.	
δD (Dispersion)	15.8	
δP (Polar)	7.2	
δH (Hydrogen Bonding)	10.9	

Applications in Industrial Cleaning and Degreasing

2-Ethylhexyl lactate's unique combination of properties makes it an effective solvent for a variety of challenging industrial cleaning tasks.

Metal Cleaning and Degreasing

2-Ethylhexyl lactate is an excellent choice for removing oils, greases, and other soils from metal surfaces. Its high boiling point and low evaporation rate allow for longer contact time with the soil, leading to more effective cleaning. It is compatible with a wide range of metals and can be used in various cleaning processes, including immersion, spray, and wipe applications.

Ink Removal

Due to its strong solvency, **2-Ethylhexyl lactate** can be a key component in formulations for removing a variety of inks from printing equipment and other surfaces. Its ability to dissolve resins and pigments makes it a viable alternative to more aggressive and hazardous solvents commonly used in the printing industry.

General Purpose Degreasing

The biodegradable and low-toxicity profile of **2-Ethylhexyl lactate** makes it a suitable active solvent in general-purpose degreasers for use in manufacturing facilities, workshops, and maintenance applications. It can be formulated into both solvent-based and emulsion-type cleaners.

Experimental Protocols

The following protocols are based on industry-standard methods and can be adapted to evaluate the performance of **2-Ethylhexyl lactate** in specific cleaning applications.

Protocol for Evaluating Metal Degreasing Performance

This protocol is adapted from ASTM G122 for evaluating the cleaning performance of a solvent on metal coupons.

Objective: To quantify the cleaning efficiency of **2-Ethylhexyl lactate** in removing a standard industrial grease from a metal surface.

Materials:

- **2-Ethylhexyl lactate**
- Standard metal coupons (e.g., stainless steel, aluminum)
- Industrial grease (e.g., lithium complex grease)
- Beakers
- Ultrasonic bath
- Analytical balance (accurate to 0.1 mg)
- Forced-air oven
- Solvent for rinsing (e.g., isopropanol)

Procedure:

- **Coupon Preparation:** Clean the metal coupons thoroughly with a suitable solvent (e.g., isopropanol) and dry them in an oven at 105°C for 1 hour. Allow to cool to room temperature in a desiccator and record the initial weight (W1).
- **Soiling:** Apply a thin, uniform layer of the industrial grease to a defined area of the coupon. Record the weight of the soiled coupon (W2). The weight of the soil is $W_s = W2 - W1$.
- **Cleaning:** Immerse the soiled coupon in a beaker containing **2-Ethylhexyl lactate**. For enhanced cleaning, place the beaker in an ultrasonic bath for a specified time (e.g., 5-15 minutes) and at a controlled temperature.
- **Rinsing and Drying:** Remove the coupon from the cleaning solution, rinse with a volatile solvent (e.g., isopropanol) to remove any residual **2-Ethylhexyl lactate**, and dry in an oven at 105°C for 1 hour.
- **Final Weighing:** Allow the cleaned coupon to cool to room temperature in a desiccator and record the final weight (W3).
- **Calculation of Cleaning Efficiency:** $\text{Cleaning Efficiency (\%)} = [(W2 - W3) / (W2 - W1)] \times 100$

Table 3: Example Data for Metal Degreasing Evaluation

Parameter	Value
Initial Coupon Weight (W1)	10.0000 g
Soiled Coupon Weight (W2)	10.1500 g
Weight of Soil (Ws)	0.1500 g
Final Coupon Weight (W3)	10.0150 g
Cleaning Efficiency	90.0%

Protocol for Evaluating Ink Removal Performance

This protocol provides a qualitative and semi-quantitative method for assessing the effectiveness of **2-Ethylhexyl lactate** in removing printing ink.

Objective: To evaluate the ability of **2-Ethylhexyl lactate** to remove a specific type of ink from a non-porous surface.

Materials:

- **2-Ethylhexyl lactate**
- Substrate material (e.g., glass, metal plate)
- Printing ink to be tested
- Cotton swabs or wipes
- Timer
- Spectrophotometer or colorimeter (for quantitative analysis)

Procedure:

- Sample Preparation: Apply a uniform layer of the printing ink to the substrate and allow it to dry according to the ink manufacturer's instructions.
- Spot Test (Qualitative): a. Apply a few drops of **2-Ethylhexyl lactate** to a small area of the dried ink. b. After a set contact time (e.g., 1, 3, 5 minutes), gently wipe the area with a cotton swab. c. Visually assess the degree of ink removal and any signs of substrate damage.
- Wipe Test (Semi-Quantitative): a. Saturate a cotton wipe with **2-Ethylhexyl lactate**. b. Perform a specified number of wipes (e.g., 10 double rubs) with consistent pressure over the inked surface. c. Visually rank the ink removal on a scale of 1 to 5 (1 = no removal, 5 = complete removal).
- Colorimetric Analysis (Quantitative): a. Measure the color of the inked substrate before cleaning using a spectrophotometer (Lab* values). b. After the cleaning procedure (spot or wipe test), rinse the surface with a suitable solvent and allow it to dry completely. c. Measure the color of the cleaned area. d. The change in color (ΔE^*) can be used to quantify the cleaning efficiency.

Formulation Guidance

2-Ethylhexyl lactate can be used as the primary solvent or as a co-solvent in cleaning formulations. Its excellent solvency allows for the creation of effective and environmentally friendly cleaning products.

Example Formulation: Heavy-Duty Degreaser

Component	Function	Weight %
2-Ethylhexyl lactate	Primary Solvent	40 - 60%
Non-ionic Surfactant	Wetting and Emulsification	5 - 15%
Co-solvent (e.g., Glycol Ether)	Performance Enhancement	10 - 20%
Corrosion Inhibitor	Metal Protection	1 - 5%
Water	Diluent	To 100%

Example Formulation: Ink Remover

Component	Function	Weight %
2-Ethylhexyl lactate	Primary Solvent	50 - 70%
Co-solvent (e.g., N-Methyl-2-pyrrolidone)	Enhanced Solvency	10 - 20%
Surfactant	Wetting and Penetration	5 - 10%
Thickener	Viscosity Control	1 - 3%

Visualizations

The following diagrams illustrate key concepts related to the use of **2-Ethylhexyl lactate** in industrial cleaning.

Caption: Mechanism of **2-Ethylhexyl Lactate** in Degreasing.

Caption: Workflow for Evaluating Cleaning Performance.

Safety and Handling

While **2-Ethylhexyl lactate** is considered to have a favorable safety profile, standard industrial hygiene practices should always be followed. Refer to the Safety Data Sheet (SDS) for detailed information on handling, storage, and personal protective equipment.^{[4][7][8]} It is recommended to use in a well-ventilated area and to wear appropriate gloves and eye protection.

Conclusion

2-Ethylhexyl lactate is a high-performance, sustainable solvent with significant potential in industrial cleaning and degreasing applications. Its excellent solvency, combined with its favorable environmental and safety profile, makes it a strong candidate to replace traditional and more hazardous solvents. The protocols and formulation guidance provided in these notes offer a starting point for researchers and formulators to explore the full potential of this versatile green solvent.

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